

Solubility Profile of 4-(2-Aminoethoxy)-3-methoxybenzoic acid: A Technical Guide

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Compound of Interest

Compound Name: 4-(2-Aminoethoxy)-3-methoxybenzoic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the available solubility information for the compound **4-(2-Aminoethoxy)-3-methoxybenzoic acid**. Due to the limited availability of direct quantitative solubility data for this specific molecule in publicly accessible literature, this document presents qualitative solubility information for structurally related compounds and a comprehensive, standardized experimental protocol for determining solubility. This guide is intended to support research, development, and formulation activities where the solubility of **4-(2-Aminoethoxy)-3-methoxybenzoic acid** is a critical parameter.

Introduction to 4-(2-Aminoethoxy)-3-methoxybenzoic acid

4-(2-Aminoethoxy)-3-methoxybenzoic acid is a complex organic molecule containing a benzoic acid moiety, a methoxy group, and an aminoethoxy side chain. These functional groups are expected to influence its solubility in various solvents. The presence of the carboxylic acid and amino groups suggests that the compound's solubility will be highly dependent on the pH of the medium. The aromatic ring and ether linkages contribute to its potential solubility in organic solvents. A thorough understanding of its solubility is crucial for applications in medicinal chemistry, materials science, and other research areas where it may be used as a building block or an active molecule.

Solubility Data

Extensive searches of scientific databases and literature have revealed a lack of specific quantitative solubility data for **4-(2-Aminoethoxy)-3-methoxybenzoic acid**. However, to provide a useful reference for researchers, qualitative and quantitative solubility data for structurally similar compounds are presented below. It is crucial to note that while these related compounds share key functional groups, their solubility profiles may differ from that of **4-(2-Aminoethoxy)-3-methoxybenzoic acid** due to variations in their molecular structure.

Qualitative Solubility of a Structurally Related Compound: 4-Amino-2-methoxybenzoic acid

The following table summarizes the qualitative solubility of 4-Amino-2-methoxybenzoic acid, a compound that shares the aminobenzoic acid core with a methoxy substituent.

| Solvent | Solubility |
|-----------------|------------|
| Chloroform | Soluble[1] |
| Dichloromethane | Soluble[1] |
| Methanol | Soluble[1] |

This information should be used as a preliminary guide. Experimental verification of the solubility of **4-(2-Aminoethoxy)-3-methoxybenzoic acid** in these solvents is highly recommended.

Quantitative Solubility of a Structurally Related Compound: 4-Methoxybenzoic Acid

The following table presents quantitative solubility data for 4-Methoxybenzoic acid, which shares the methoxybenzoic acid scaffold. This data, presented as mole fraction solubility at various temperatures, can offer insights into the potential behavior of the target compound in different solvent classes.

| Solvent | Temperature (K) | Mole Fraction Solubility (x 10 ²) |
|-----------------|-----------------|---|
| Water | 298.15 | 0.051[2] |
| Methanol | 298.15 | 5.531[2] |
| Ethanol | 298.15 | 3.078[2] |
| Acetone | 298.15 | 45.012[2] |
| Acetonitrile | 298.15 | 48.201[2] |
| Ethyl Acetate | 298.15 | 36.088[2] |
| Dichloromethane | 298.15 | 37.019[2] |
| Toluene | 298.15 | 15.221[2] |
| Hexane | 298.15 | 0.053[2] |
| Cyclohexane | 298.15 | 0.060[2] |

This data is for 4-Methoxybenzoic acid and should be interpreted with caution as the presence of the 2-aminoethoxy side chain in the target compound will significantly impact its polarity and hydrogen bonding capabilities, thereby altering its solubility profile.

Experimental Protocol for Solubility Determination

The following is a detailed, generalized protocol for determining the solubility of a solid compound such as **4-(2-Aminoethoxy)-3-methoxybenzoic acid** in various solvents. This method is based on the widely accepted equilibrium shake-flask method.

Materials and Equipment

- **4-(2-Aminoethoxy)-3-methoxybenzoic acid** (high purity)
- Selected solvents (analytical grade or higher)
- Analytical balance (± 0.0001 g)
- Vials with screw caps

- Constant temperature shaker or incubator
- Syringe filters (e.g., 0.22 μm PTFE or other compatible material)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- pH meter (for aqueous solubility)

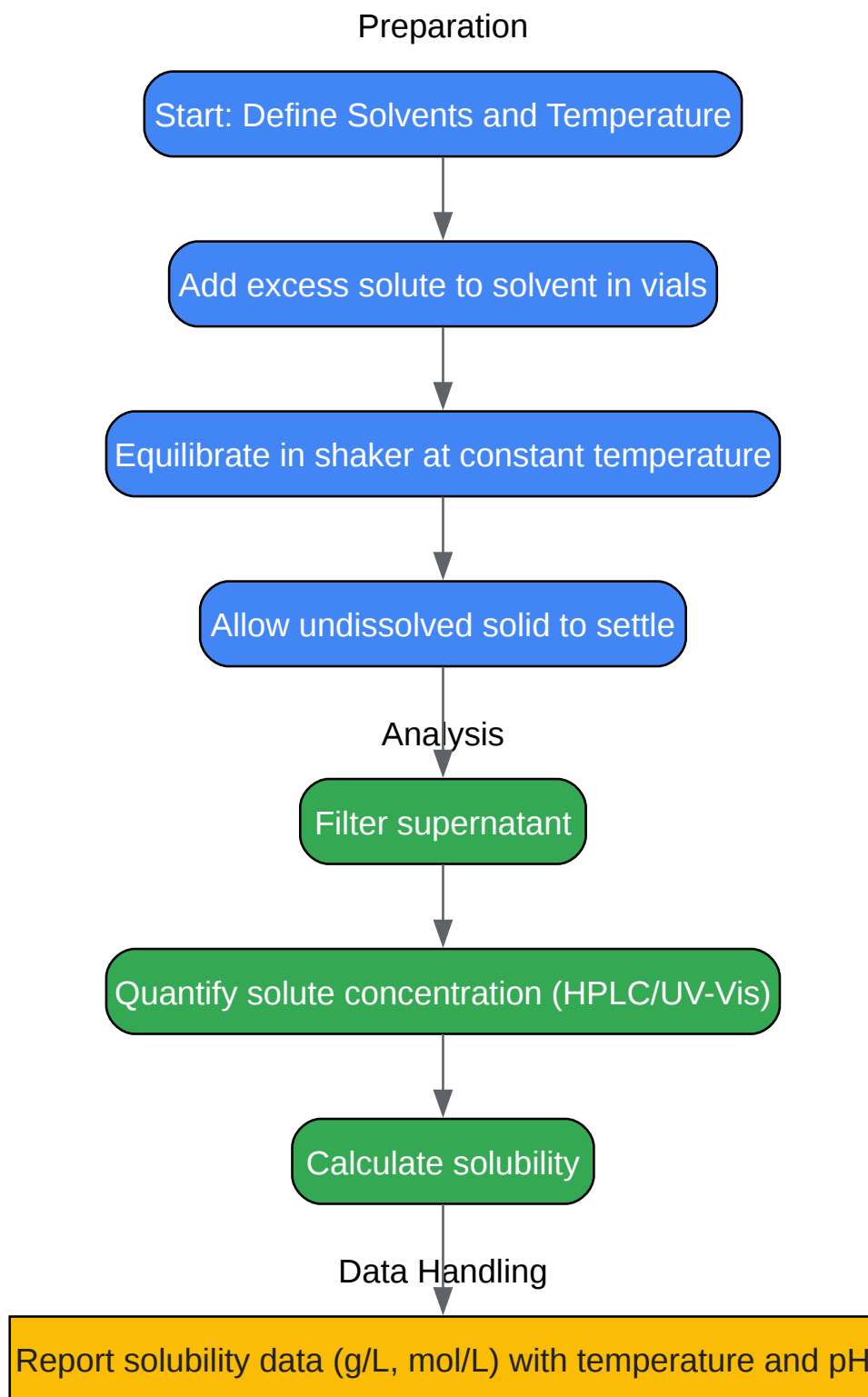
Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **4-(2-Aminoethoxy)-3-methoxybenzoic acid** to a series of vials, each containing a known volume or mass of a specific solvent. The excess solid is crucial to ensure that equilibrium is reached with a saturated solution.
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker and agitate for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached. The temperature should be precisely controlled.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed for a sufficient time (e.g., 2-4 hours) to allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette, ensuring no solid particles are disturbed.
 - Immediately filter the collected supernatant through a syringe filter into a clean, pre-weighed vial or volumetric flask. This step is critical to remove any suspended microparticles.
- Quantification of Solute Concentration:

- Gravimetric Method:
 - Accurately weigh the vial containing the filtered saturated solution.
 - Evaporate the solvent under controlled conditions (e.g., in a vacuum oven at a temperature below the boiling point of the solvent and the decomposition temperature of the solute) until a constant weight of the dried solute is obtained.
 - Calculate the mass of the dissolved solute and the mass of the solvent to determine the solubility.
- Chromatographic/Spectroscopic Method (Preferred for higher accuracy):
 - Prepare a series of standard solutions of **4-(2-Aminoethoxy)-3-methoxybenzoic acid** of known concentrations in the same solvent.
 - Generate a calibration curve by analyzing the standard solutions using HPLC or UV-Vis spectrophotometry.
 - Dilute the filtered saturated solution with a known factor to bring its concentration within the linear range of the calibration curve.
 - Analyze the diluted sample and determine its concentration from the calibration curve.
 - Calculate the original concentration in the saturated solution, which represents the solubility.
- Data Reporting:
 - Express the solubility in appropriate units, such as grams per liter (g/L), milligrams per milliliter (mg/mL), or moles per liter (mol/L). For comparative purposes, mole fraction is also a useful unit.
 - Report the temperature at which the solubility was determined.
 - For aqueous solutions, the pH of the saturated solution should also be measured and reported.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility of **4-(2-Aminoethoxy)-3-methoxybenzoic acid**.



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Solubility Determination Workflow

Conclusion

While direct quantitative solubility data for **4-(2-Aminoethoxy)-3-methoxybenzoic acid** is not readily available in the current literature, this guide provides valuable qualitative and quantitative information on structurally related compounds to aid researchers in their initial assessments. The detailed experimental protocol offers a robust framework for determining the precise solubility of the target compound in various solvents. It is strongly recommended that experimental solubility studies be conducted to obtain accurate data essential for any formulation, synthesis, or biological evaluation involving **4-(2-Aminoethoxy)-3-methoxybenzoic acid**.

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